

A Comprehensive Technical Guide to the Safe Handling of DL-Cysteine-d1

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Compound of Interest

Compound Name: DL-Cysteine-d1

Cat. No.: B15138689

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **DL-Cysteine-d1**. The information herein is compiled from publicly available safety data sheets (SDS) and scientific literature for the closely related compound DL-Cysteine. While the deuterated form is expected to have a similar safety profile, it is imperative to consult the specific SDS provided by the supplier of your material and to conduct a thorough risk assessment before use.

Introduction

DL-Cysteine-d1 is a deuterated form of the non-essential amino acid DL-Cysteine. Cysteine and its derivatives are utilized in various fields, including pharmaceuticals, cosmetics, and the food industry.[1] In pharmaceutical research and drug development, isotopically labeled compounds like **DL-Cysteine-d1** are valuable tools in pharmacokinetic and metabolic studies. Understanding the safety and handling of this compound is crucial for ensuring the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Classification

DL-Cysteine is considered a hazardous substance.[2] It is harmful if swallowed and can cause irritation to the eyes, respiratory system, and skin.[2]

GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3 (Respiratory system)

Signal Word: Warning[3]

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of DL-Cysteine. This data should be used as a reference for **DL-Cysteine-d1**, as significant deviations are not expected.

Property	Value	Source
Molecular Formula	C ₃ H ₆ DNO ₂ S	-
Molecular Weight	122.17 g/mol	-
Appearance	Colorless crystalline powder[2] [4] or off-white solid[1]	[1][2][4]
Melting Point	>197°C (dec.)[1], 225 °C (dec.)	[1][5][6]
Boiling Point	293.9°C at 760 mmHg	[1]
Density	1.334 g/cm ³	[1]
Solubility	Slightly soluble in water.[2][4] Soluble in DMSO and aqueous acid.[1][5][6] Insoluble in acetone.[5][6]	[1][2][4][5][6]
pKa	2.07±0.10 (Predicted)	[6]
LogP	0.230 (est)	[6]

Toxicological Information

Accidental ingestion of DL-Cysteine may be harmful, with animal experiments indicating that ingestion of less than 150 grams could be fatal or cause serious health damage.[2] The material may act as an NMDA receptor agonist at high concentrations.[5]

Key Toxicological Findings (from studies on L-cysteine and D-cysteine):

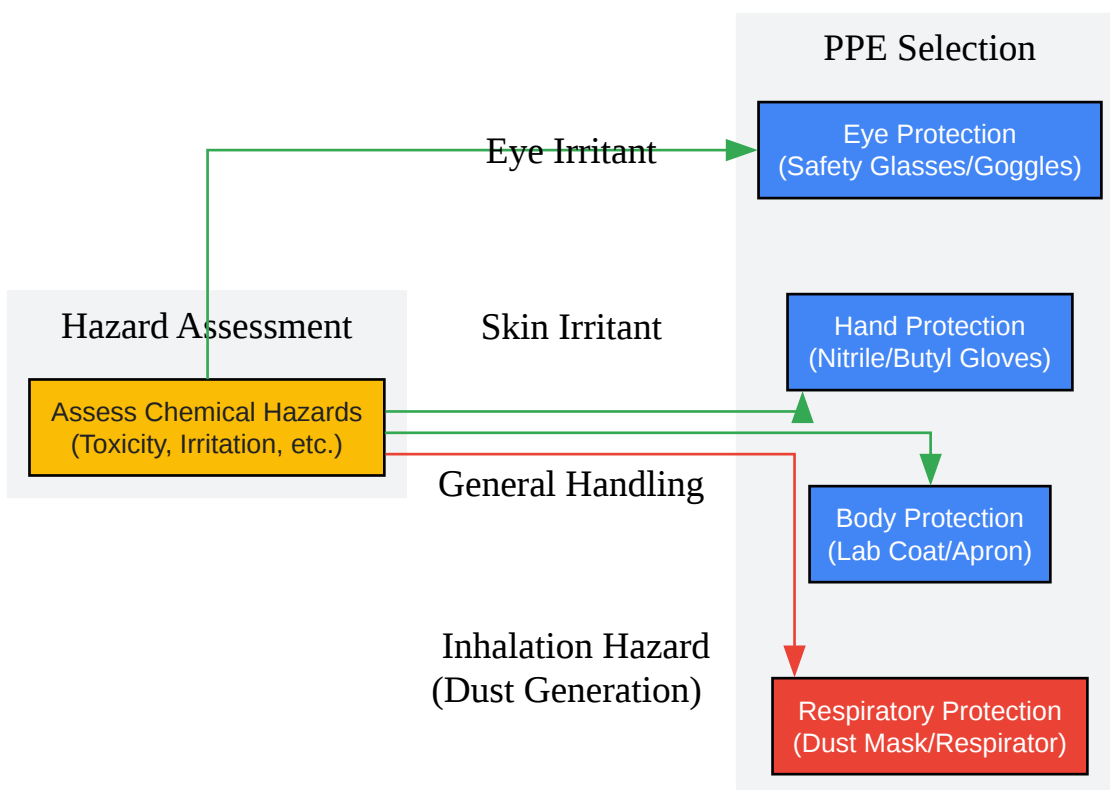
- Oral Administration in Rats: Repeated-dose studies on rats showed that L-cysteine and D-cysteine can cause renal injuries.[7][8][9] High doses also led to salivation and focal erosion in the stomach mucosa.[7][8][9]
- No-Observed-Adverse-Effect Level (NOAEL): The NOAEL for L-cysteine was determined to be less than 500 mg/kg/day, and for D-cysteine, it was 500 mg/kg/day in rats.[7][8][9]

Experimental Protocols: Safe Handling Procedures

Adherence to strict safety protocols is mandatory when handling **DL-Cysteine-d1**. The following procedures are based on best practices for handling hazardous chemical powders.

5.1. Personal Protective Equipment (PPE)

A thorough risk assessment should guide the selection of PPE. The following diagram illustrates the logical selection of PPE based on potential hazards.



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Caption: Logical workflow for selecting appropriate PPE.

Recommended PPE:

- Eye Protection: Safety glasses with side shields or chemical goggles.[2]
- Hand Protection: Compatible chemical-resistant gloves such as nitrile, butyl, or polychloroprene rubber.[2] Gloves should be inspected for degradation before use and replaced if contaminated.[2]

- Body Protection: A laboratory coat or overalls and a PVC apron if there is a risk of significant exposure.[\[2\]](#)
- Respiratory Protection: Use only in a well-ventilated area.[\[10\]](#) If dust is generated, a NIOSH-approved N95 dust mask or higher-level respirator should be worn.

5.2. Engineering Controls

- Work should be conducted in a well-ventilated laboratory.
- For procedures with a high likelihood of generating dust, a chemical fume hood or a glove box should be used.

5.3. General Handling and Hygiene

- Avoid all personal contact, including inhalation of dust.[\[2\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[10\]](#)
- Remove contaminated clothing and wash it before reuse.[\[10\]](#)
- Avoid contact with oxidizing agents, as this may result in ignition.[\[2\]](#)[\[4\]](#)

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with fresh running water for at least 15 minutes, holding the eyelids open. [2][10] Seek medical attention if irritation persists.[10]
Skin Contact	Immediately remove all contaminated clothing and flush the skin and hair with running water and soap, if available.[2][4] Seek medical attention if irritation occurs.[10]
Inhalation	Remove the individual from the contaminated area to fresh air.[2][4][10] If the person is not breathing, provide artificial respiration.[10] Seek medical attention.[10]
Ingestion	If swallowed, rinse the mouth with water.[3][10] Call a poison center or doctor for treatment advice.[10]

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

7.1. Storage

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[2]
- Keep in a dark place under an inert atmosphere.[6] Recommended storage temperature is -20°C.[1]
- Avoid reaction with oxidizing agents.[2][4]

7.2. Spill and Leak Procedures

- Minor Spills: Remove all ignition sources.[2][4] Clean up spills immediately, avoiding contact with skin and eyes.[2][4] Use dry clean-up procedures to avoid generating dust.[2][4] Place the spilled material in a suitable, labeled container for waste disposal.[2][4]

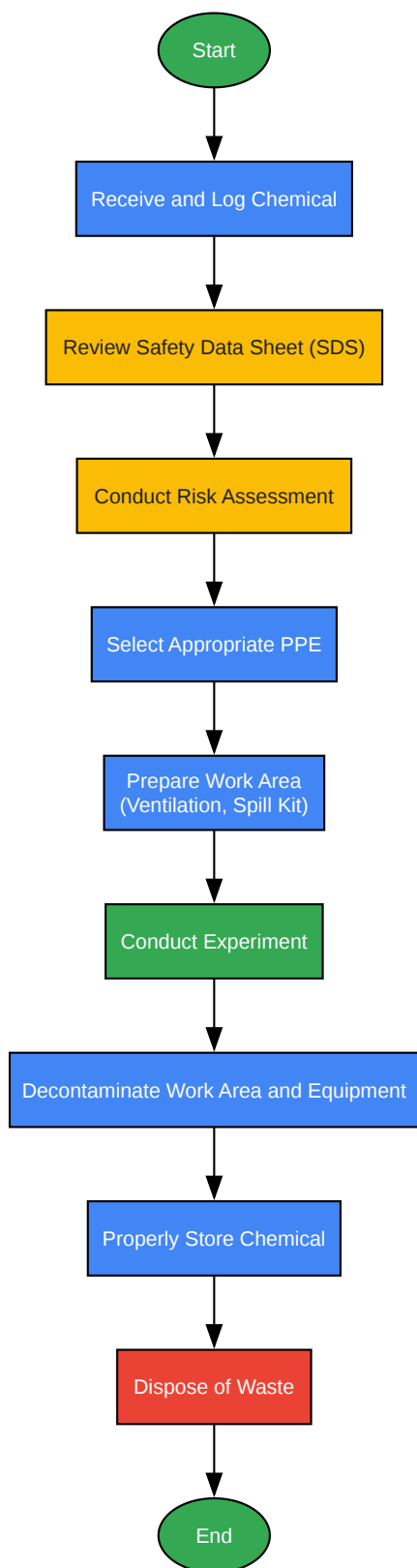
- Major Spills: Evacuate the area and alert emergency responders.[2][4]

7.3. Disposal

- All waste must be handled in accordance with local, state, and federal regulations.[2]
- Dispose of the contents and container to an approved waste disposal plant.[10]
- Puncture containers to prevent reuse before disposal in an authorized landfill.[2]

Laboratory Safety Workflow

The following diagram outlines a general workflow for the safe handling of chemical compounds in a laboratory setting.



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Caption: General laboratory safety workflow for handling chemicals.

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